

# An In-depth Technical Guide on 2-(N-Ethylanilino)ethanol

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## Compound of Interest

Compound Name: 2-(N-Ethylanilino)ethanol

Cat. No.: B147036

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This technical guide provides essential information regarding the molecular properties of **2-(N-Ethylanilino)ethanol**, a chemical compound relevant to researchers and professionals in drug development and chemical synthesis.

## Core Properties of 2-(N-Ethylanilino)ethanol

**2-(N-Ethylanilino)ethanol**, identified by the CAS number 92-50-2, is a chemical intermediate used in the synthesis of various organic molecules, including dyes and chromophores.<sup>[1]</sup> Its fundamental molecular characteristics are crucial for its application in scientific research and development.

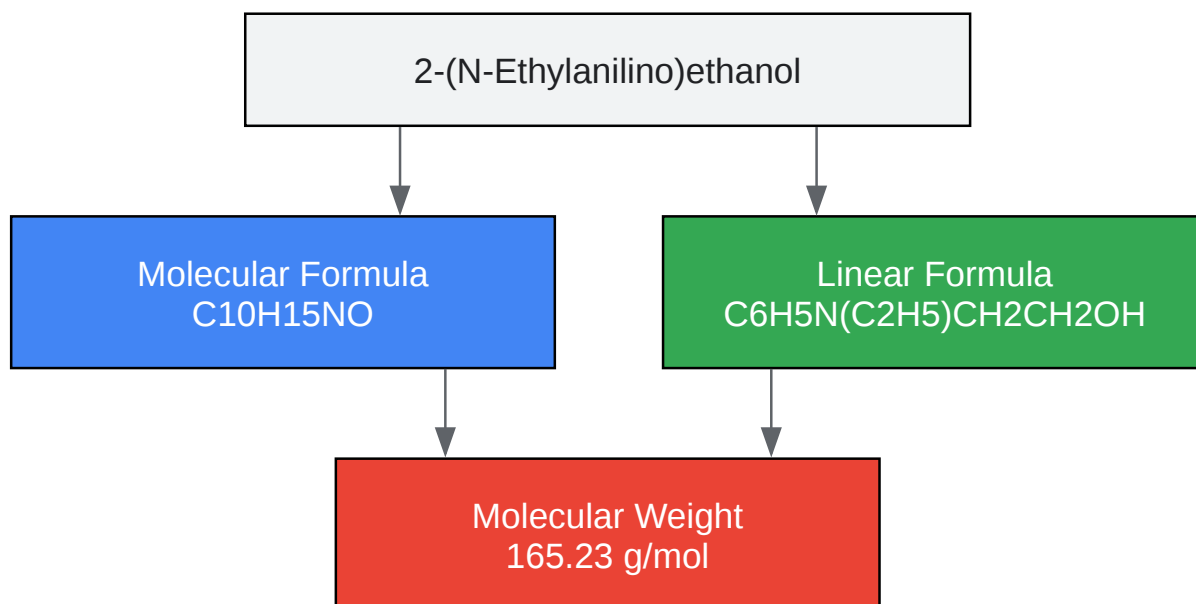
## Data Presentation: Physicochemical Properties

The quantitative physicochemical properties of **2-(N-Ethylanilino)ethanol** are summarized in the table below for clear reference and comparison.

Property	Value
Molecular Formula	C10H15NO[1][2][3]
Linear Formula	C6H5N(C2H5)CH2CH2OH[4]
Molecular Weight	165.23 g/mol [2][4]
Melting Point	36-38 °C[1]
Boiling Point	268 °C
Density	1.0 ± 0.1 g/cm <sup>3</sup> [1]

## Logical Relationship Diagram

The following diagram illustrates the logical connection between the compound's name and its core molecular identifiers.



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Diagram of **2-(N-Ethylanilino)ethanol**'s molecular identifiers.

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## References

- 1. 2-(N-Ethylanilino)ethanol | CAS#:92-50-2 | Chemsrsc [chemsrc.com]
- 2. 2-(N-ethylanilino)ethanol | C<sub>10</sub>H<sub>15</sub>NO | CID 62338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-(N-Ethylanilino)ethanol [chembk.com]
- 4. scbt.com [scbt.com]
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